

Application Note: Oenin as a Standard for Anthocyanin Analysis

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Compound of Interest

Compound Name: Oenin

Cat. No.: B1199431

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Anthocyanins are water-soluble pigments responsible for many of the red, purple, and blue colors in fruits, vegetables, and flowers.^{[1][2]} Their analysis is crucial in the food and beverage industry for quality control and in pharmaceutical research due to their potential health benefits, including antioxidant, anti-inflammatory, and neuroprotective properties.^{[3][4][5]} **Oenin**, also known as malvidin-3-O-glucoside, is a prominent anthocyanin, particularly abundant in the skins of purple grapes and in red wine.^{[4][6]} Its stability and commercial availability as a purified standard make it an excellent choice for the identification and quantification of anthocyanins in various matrices.^{[3][7]}

This document provides detailed protocols for using **Oenin** chloride, the common salt form, as an analytical standard for quantifying anthocyanins via High-Performance Liquid Chromatography (HPLC) and the pH differential spectrophotometric method.

Physicochemical Properties of Oenin Chloride

Oenin chloride is the standard form used for analytical purposes. Its key properties are summarized below.

Property	Value	Reference
Systematic Name	3-(β-D-Glucopyranosyloxy)-5,7-dihydroxy-2-(4-hydroxy-3,5-dimethoxyphenyl)-1-benzopyrylium, monochloride	[8]
Common Names	Oenin chloride, Malvidin-3-O-glucoside chloride, Enin	[4][6]
CAS Number	7228-78-6	[9]
Molecular Formula	C ₂₃ H ₂₅ ClO ₁₂	[6][9]
Molecular Weight	528.89 g/mol	[6][9]
Appearance	Red-black or dark brown powder	[4][6]
Purity	Typically ≥90-98% (HPLC)	[4][9]
Solubility	Sparingly soluble in water and alcohol. Soluble in methanol, DMF, and DMSO.	[4][8]
Storage	Store at -20°C for long-term stability.	[4]
Stability	Stable for ≥ 4 years when stored properly. Solution stability is enhanced in acidified solvents.	[8][10]

Experimental Protocols

Accurate preparation of standard solutions is critical for quantitative analysis. Due to the nature of anthocyanins, use acidified solvents to maintain the stable flavylium cation form and prevent degradation.

Materials:

- **Oenin** chloride (analytical standard grade)
- Methanol (HPLC grade)
- Formic acid or Hydrochloric acid (HCl)
- Volumetric flasks (Class A)
- Micropipettes

Protocol:

- Stock Solution (e.g., 1000 µg/mL):
 - Accurately weigh 10 mg of **Oenin** chloride powder.
 - Dissolve the powder in a small amount of methanol.
 - Transfer quantitatively to a 10 mL volumetric flask.
 - Bring to volume with methanol containing 0.1% HCl (v/v).
 - Mix thoroughly until fully dissolved.
- Working Solutions:
 - Prepare a series of working standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serially diluting the stock solution with the acidified methanol solvent.
- Storage:
 - Store all solutions in amber vials at -20°C to protect from light and heat.^[4] Under these conditions, stock solutions are generally stable for several months.^[10]

HPLC coupled with a Diode Array Detector (DAD) or UV-Vis detector is the standard method for separating and quantifying individual anthocyanins.^{[1][11]}

Workflow for Anthocyanin Quantification

Caption: General workflow for quantifying anthocyanins using an **oenin** standard.

Typical HPLC Method Parameters:

Parameter	Recommended Setting
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	Water with 5% formic acid
Mobile Phase B	Acetonitrile with 5% formic acid
Gradient	5-30% B over 30 min, then a wash and re-equilibration step
Flow Rate	0.8 - 1.0 mL/min
Injection Volume	10 - 20 µL
Column Temperature	25 - 35°C
Detection Wavelength	520 nm (for anthocyanins)

Procedure:

- Equilibrate the HPLC system with the initial mobile phase conditions.
- Inject the prepared working standards to generate a calibration curve (Peak Area vs. Concentration).
- Inject the prepared sample extracts.
- Identify the **oenin** peak in the sample chromatogram by comparing its retention time with that of the standard.
- Quantify the amount of **oenin** in the sample using the linear regression equation from the calibration curve. Results are typically expressed as mg of **oenin** per gram or liter of the original sample.

This spectrophotometric method is a rapid and cost-effective way to determine the total monomeric anthocyanin content.^{[12][13]} It relies on the structural transformation of the anthocyanin flavylium cation (colored) to the hemiketal form (colorless) with a change in pH.

Materials:

- Potassium chloride buffer (0.025 M), pH 1.0
- Sodium acetate buffer (0.4 M), pH 4.5
- UV-Vis Spectrophotometer

Procedure:

- Prepare two dilutions of the sample extract: one with the pH 1.0 buffer and another with the pH 4.5 buffer.
- Allow the solutions to equilibrate for 15-30 minutes.
- Measure the absorbance of each dilution at the wavelength of maximum absorbance ($\lambda_{vis-max}$), typically around 520 nm, and at 700 nm (to correct for haze).
- Calculate the absorbance difference (A) using the following equation:
 - $A = (A_{520nm} - A_{700nm})_{pH\ 1.0} - (A_{520nm} - A_{700nm})_{pH\ 4.5}$
- Calculate the total monomeric anthocyanin concentration, expressed as **oenin** equivalents:
 - Total Anthocyanins (mg/L) = $(A \times MW \times DF \times 1000) / (\epsilon \times L)$
 - Where:
 - MW (Molecular Weight) = 528.89 g/mol for **oenin** chloride^[6]
 - DF = Dilution factor
 - ϵ (Molar extinction coefficient) for **oenin** = $\sim 28,000\ L \cdot cm^{-1} \cdot mol^{-1}$ (Note: this value can vary slightly; use the value from your standard's certificate of analysis if available).

- L = Pathlength in cm (typically 1 cm)

Application in Drug Development: Oenin's Anti-Inflammatory Pathway

Oenin is not just a standard for analysis but is also studied for its biological activities. For drug development professionals, understanding its mechanism of action is key. **Oenin** has been shown to inhibit the NF- κ B inflammatory pathway.[5]

Simplified NF- κ B Signaling Pathway

Caption: **Oenin** blocks inflammation by preventing the degradation of I κ B- α .[5]

This inhibitory action on a key inflammatory pathway highlights the potential of anthocyanins like **oenin** as therapeutic agents, making their accurate quantification essential for research and development.[5]

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References

- 1. scispace.com [scispace.com]
- 2. Recent Advances in Anthocyanin Analysis and Characterization - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Oenin Chloride - Natural Micron Pharm Tech [nmpharmtech.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Oenin - Wikipedia [en.wikipedia.org]
- 7. extrasynthese.com [extrasynthese.com]
- 8. caymanchem.com [caymanchem.com]

- 9. Oenin chloride = 90 HPLC 7228-78-6 [sigmaaldrich.com]
- 10. Stability of Mycotoxins in Individual Stock and Multi-Analyte Standard Solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. A Review of Quantitative and Topical Analysis of Anthocyanins in Food - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. ars.usda.gov [ars.usda.gov]
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